

Structural Analysis of D-(KLAKLAK)₂ α -Helix Formation: A Technical Guide

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Compound of Interest

Compound Name: *d*-(KLAKLAK)₂, Proapoptotic Peptide
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Abstract

The pro-apoptotic peptide D-(KLAKLAK)₂ has emerged as a promising candidate in the development of novel antimicrobial and anticancer therapeutics. Its biological activity is intrinsically linked to its ability to adopt an amphipathic α -helical secondary structure, which facilitates the disruption of mitochondrial membranes. A thorough understanding of the structural dynamics of D-(KLAKLAK)₂ is therefore paramount for its optimization and clinical application. This technical guide provides an in-depth overview of the key experimental and computational methodologies employed in the structural analysis of D-(KLAKLAK)₂, with a focus on its α -helix formation. Detailed protocols for peptide synthesis, circular dichroism spectroscopy, nuclear magnetic resonance spectroscopy, and molecular dynamics simulations are presented, alongside representative data and visualizations to offer a comprehensive framework for researchers in the field.

Introduction

D-(KLAKLAK)2 is a 14-residue cationic peptide composed of D-amino acids, which renders it resistant to proteolysis and enhances its therapeutic potential. Its sequence, (KLAKLAK)2, is designed to form a perfect amphipathic α -helix, with hydrophobic leucine and alanine residues segregated on one face of the helix and hydrophilic lysine residues on the opposite face. This amphipathicity is crucial for its selective interaction with the negatively charged membranes of bacteria and mitochondria over the zwitterionic membranes of mammalian cells[1]. Upon internalization, D-(KLAKLAK)2 targets the mitochondria, where it induces membrane depolarization and permeabilization, leading to the release of pro-apoptotic factors such as cytochrome c and initiating the caspase cascade[1][2].

The propensity of D-(KLAKLAK)2 to form an α -helix is highly dependent on its environment. In aqueous solutions at low concentrations, it tends to adopt this helical conformation. However, at higher concentrations, it can aggregate and form β -sheet structures[1]. In membrane-mimicking environments, such as in the presence of sodium dodecyl sulfate (SDS) micelles, the α -helical structure is stabilized[1]. The structural elucidation of D-(KLAKLAK)2 is therefore a multi-faceted process requiring a combination of experimental and computational techniques.

Experimental and Computational Protocols

A comprehensive structural analysis of D-(KLAKLAK)2 involves its synthesis and purification, followed by characterization using spectroscopic and computational methods.

Solid-Phase Peptide Synthesis (SPPS) and Purification

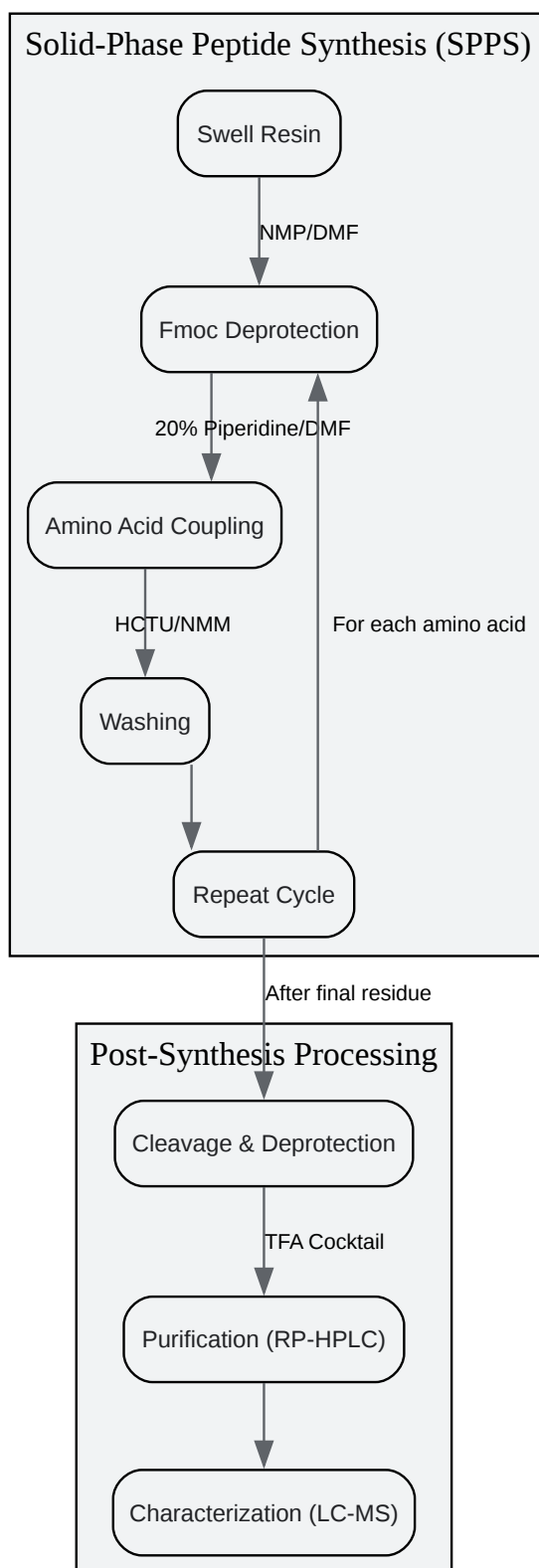
D-(KLAKLAK)2 is synthesized using Fmoc/tBu-based solid-phase peptide synthesis (SPPS).

Experimental Protocol:

- **Resin Preparation:** Swell Rink amide resin in N-methyl-2-pyrrolidone (NMP) or dimethylformamide (DMF).
- **Fmoc Deprotection:** Treat the resin with a solution of 20% piperidine in DMF to remove the Fmoc protecting group from the resin's amine.
- **Amino Acid Coupling:** Activate the first Fmoc-protected D-amino acid (e.g., Fmoc-D-Lys(Boc)-OH) using a coupling reagent such as HCTU in the presence of a base like N-

methyldimorpholine (NMM) in DMF. Add the activated amino acid to the resin and allow the coupling reaction to proceed.

- **Washing:** Wash the resin extensively with DMF and dichloromethane (DCM) to remove excess reagents and byproducts.
- **Repeat Cycle:** Repeat the deprotection and coupling steps for each subsequent amino acid in the D-(KLAKLAK)₂ sequence.
- **Cleavage and Deprotection:** Once the synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups using a cleavage cocktail, typically containing trifluoroacetic acid (TFA), water, and a scavenger such as triisopropylsilane (TIS).
- **Purification:** Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC) on a C18 column.
- **Characterization:** Confirm the identity and purity of the synthesized peptide using liquid chromatography-mass spectrometry (LC-MS) and analytical RP-HPLC. A successful synthesis should yield the peptide with high purity (>95%)^[1].



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SPPS Workflow for D-(KLAKLAK)₂

Circular Dichroism (CD) Spectroscopy

CD spectroscopy is a powerful technique for rapidly assessing the secondary structure of peptides in solution. The characteristic CD spectrum of an α -helix shows negative bands at approximately 208 nm and 222 nm and a positive band at around 192 nm.

Experimental Protocol:

- **Sample Preparation:** Prepare a stock solution of the purified D-(KLAKLAK)₂ peptide in a suitable buffer (e.g., 10 mM phosphate buffer, pH 7.4). For measurements in a membrane-mimicking environment, prepare solutions containing varying concentrations of SDS.
- **Blank Measurement:** Record a baseline spectrum of the buffer (or buffer with SDS) alone.
- **Sample Measurement:** Record the CD spectrum of the peptide solution in a quartz cuvette with a 1 mm path length. Data is typically collected from 190 nm to 260 nm.
- **Data Processing:** Subtract the baseline spectrum from the sample spectrum. Convert the raw data (in millidegrees) to mean residue ellipticity (MRE) in $\text{deg}\cdot\text{cm}^2\cdot\text{dmol}^{-1}$ using the following equation: $\text{MRE} = (\text{Observed CD (mdeg)}) / (10 * n * l * C)$ where 'n' is the number of amino acid residues (14), 'l' is the path length in cm, and 'C' is the molar concentration of the peptide.
- **Secondary Structure Estimation:** Use deconvolution algorithms (e.g., K2D2, DichroWeb) to estimate the percentage of α -helix, β -sheet, and random coil from the MRE data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides high-resolution structural information, including inter-proton distances and dihedral angles, which are essential for determining the three-dimensional structure of the peptide.

Experimental Protocol:

- **Sample Preparation:** Dissolve the lyophilized peptide in a 90% H₂O/10% D₂O mixture containing a membrane mimetic, such as deuterated SDS micelles, to a final concentration of 1-5 mM.

- Data Acquisition: Acquire a series of 2D NMR spectra, including:
 - TOCSY (Total Correlation Spectroscopy): To identify amino acid spin systems.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To identify protons that are close in space ($< 5 \text{ \AA}$), providing distance restraints.
 - COSY (Correlation Spectroscopy): To identify scalar-coupled protons.
 - ^1H - ^{15}N HSQC (Heteronuclear Single Quantum Coherence): If the peptide is ^{15}N -labeled, to resolve amide proton signals.
- Resonance Assignment: Assign the observed NMR signals to specific protons in the peptide sequence using the combination of TOCSY and NOESY data.
- Restraint Generation:
 - Distance Restraints: Derive inter-proton distance restraints from the intensities of NOESY cross-peaks.
 - Dihedral Angle Restraints: Derive backbone dihedral angle (ϕ , ψ) restraints from the coupling constants (e.g., $^3J(\text{HN}, \text{H}\alpha)$) and/or from chemical shift values using programs like TALOS.
- Structure Calculation: Use the experimental restraints in a structure calculation program (e.g., CYANA, XPLOR-NIH) with a simulated annealing protocol to generate an ensemble of 3D structures consistent with the NMR data.
- Structure Validation: Validate the quality of the calculated structures using programs like PROCHECK-NMR to assess stereochemical parameters.

Molecular Dynamics (MD) Simulations

MD simulations provide insights into the dynamic behavior of the peptide and its interaction with a membrane environment at an atomic level.

Experimental Protocol:

- System Setup:
 - Build an initial α -helical model of the D-(KLAKLAK)₂ peptide.
 - Create a simulation box containing a pre-equilibrated lipid bilayer (e.g., POPC/POPG to mimic a bacterial or mitochondrial membrane) or SDS micelle and solvate with water and ions to neutralize the system.
 - Place the peptide near the surface of the membrane or within the micelle.
- Energy Minimization: Perform energy minimization of the entire system to remove any steric clashes.
- Equilibration: Equilibrate the system in several steps, typically starting with position restraints on the peptide and lipid heavy atoms and gradually releasing them. This is usually done in NVT (constant number of particles, volume, and temperature) and then NPT (constant number of particles, pressure, and temperature) ensembles.
- Production Run: Run the production MD simulation for a sufficient length of time (e.g., hundreds of nanoseconds) to allow for adequate sampling of the conformational space.
- Trajectory Analysis: Analyze the resulting trajectory to obtain quantitative data on:
 - Root-Mean-Square Deviation (RMSD): To assess the stability of the peptide's structure over time.
 - Root-Mean-Square Fluctuation (RMSF): To identify flexible and rigid regions of the peptide.
 - Secondary Structure Content: To monitor the percentage of α -helicity as a function of time.
 - Hydrogen Bonds: To analyze the stability of the helical structure.
 - Peptide-Membrane Interactions: To characterize the depth of insertion and specific lipid interactions.

Data Presentation

The following tables present representative quantitative data for the structural analysis of D-(KLAKLAK)₂ and analogous antimicrobial peptides.

Table 1: Physicochemical Properties of D-(KLAKLAK)₂

Property	Value
Sequence	(KLAKLAK) ₂
Chirality	D-amino acids
Molecular Weight	~1524 Da
Net Charge (pH 7)	+6
Hydrophobic Moment (μH)	High (indicative of amphipathicity)
Isoelectric Point (pI)	~11.2

Table 2: Representative Circular Dichroism Data for an Analogous Amphipathic Peptide

Wavelength (nm)	Mean Residue Ellipticity (deg·cm ² ·dmol ⁻¹)
192	+15,000
208	-28,000
222	-30,000

Note: This is representative data for a highly α-helical peptide in a membrane-mimicking environment. Actual values for D-(KLAKLAK)₂ may vary.

Table 3: Characteristic NMR Restraints for α-Helical Structure

NOE Connectivity	Expected Distance	Dihedral Angle	Expected Range
d α N(i, i+1)	~2.8 Å	φ	-50° to -70°
dNN(i, i+1)	~2.8 Å	ψ	-30° to -50°
d α β (i, i+3)	~3.4 Å		
d α N(i, i+3)	~3.4 Å		
d α N(i, i+4)	~4.2 Å		

Note: These are typical distances and angles observed for right-handed α -helices. The presence of these NOEs is a strong indicator of helical conformation.

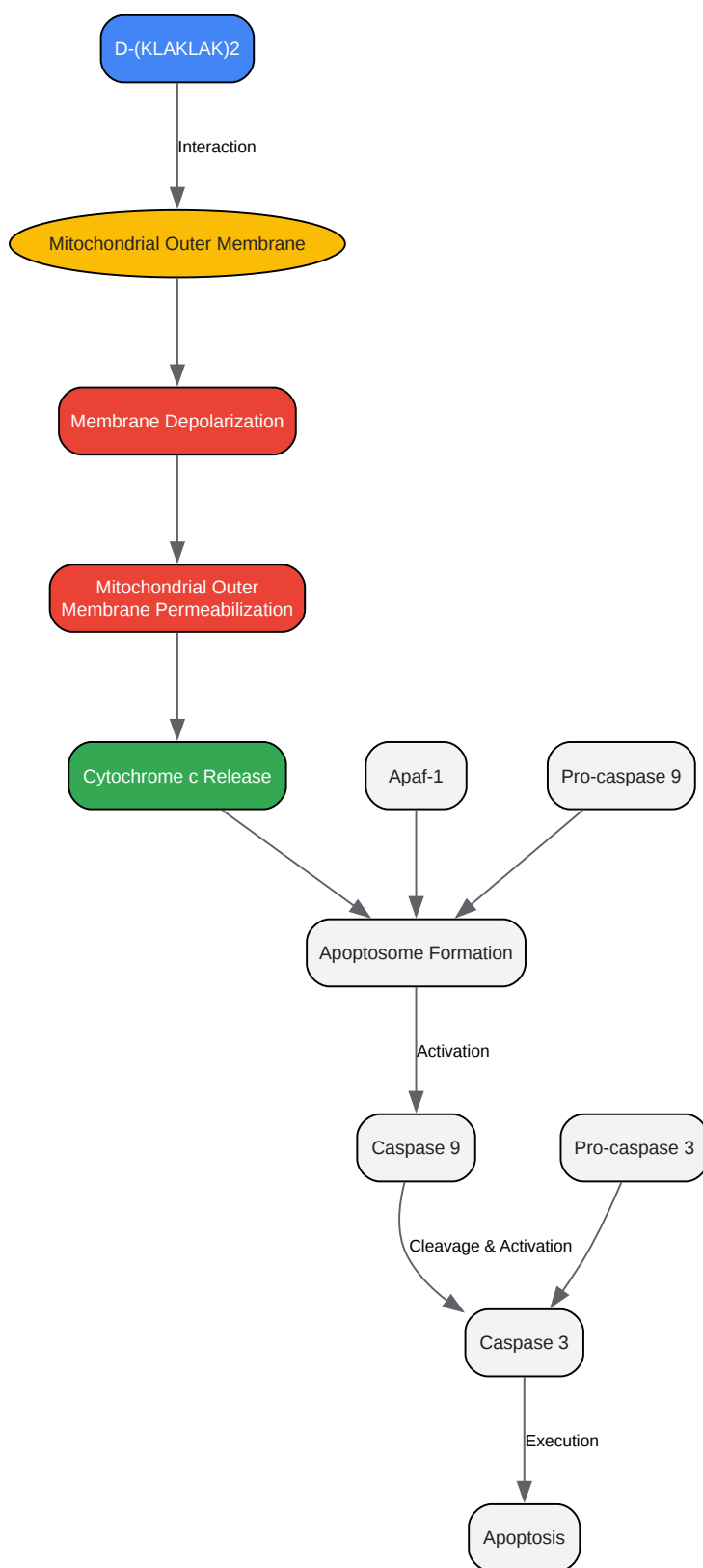
Table 4: Representative Molecular Dynamics Simulation Data for an Analogous Peptide in a Lipid Bilayer

Parameter	Value
Simulation Time	200 ns
Average RMSD (backbone)	2.5 $\pm$ 0.5 Å
Average Helicity	85 $\pm$ 10 %
Average Number of Intramolecular H-bonds	10 $\pm$ 2
Free Energy of Membrane Binding (Δ G)	-10 to -15 kcal/mol

Note: This is representative data for a similar antimicrobial peptide. Specific values for D-(KLAKLAK)₂ will depend on the force field and simulation conditions.

Mechanism of Action and Signaling Pathway

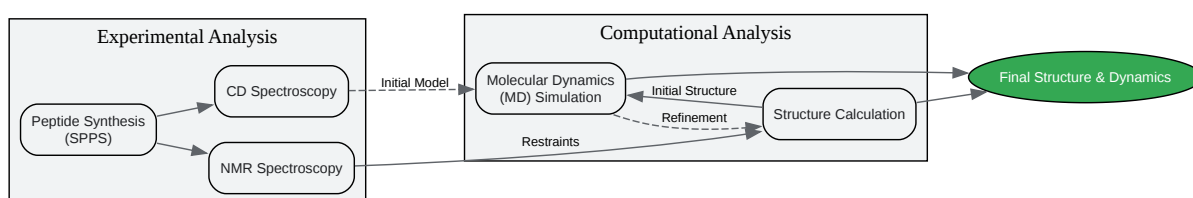
The pro-apoptotic activity of D-(KLAKLAK)₂ is initiated by its interaction with and disruption of the mitochondrial membrane.



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Mitochondrial Apoptosis Pathway Induced by D-(KLAKLAK)2

The cationic nature of D-(KLAKLAK)₂ facilitates its accumulation on the negatively charged mitochondrial surface[1]. The amphipathic α -helix then inserts into the lipid bilayer, leading to membrane depolarization and the formation of pores, a process known as mitochondrial outer membrane permeabilization (MOMP)[1]. This disruption allows for the release of pro-apoptotic factors from the intermembrane space into the cytosol, most notably cytochrome c[1]. Cytosolic cytochrome c binds to the apoptotic protease-activating factor 1 (Apaf-1), which, in the presence of dATP, oligomerizes to form the apoptosome. The apoptosome then recruits and activates pro-caspase-9, initiating a caspase cascade. Activated caspase-9 cleaves and activates effector caspases, such as caspase-3, which in turn cleave a variety of cellular substrates, ultimately leading to the execution of apoptosis.



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Integrated Workflow for Structural Analysis

Conclusion

The structural analysis of D-(KLAKLAK)₂ is a critical component in understanding its mechanism of action and in the rational design of more potent and selective analogues. This guide has outlined the key experimental and computational techniques that form the basis of such an analysis. By integrating data from solid-phase peptide synthesis, circular dichroism spectroscopy, nuclear magnetic resonance spectroscopy, and molecular dynamics simulations, a comprehensive picture of the α -helical structure of D-(KLAKLAK)₂ and its dynamic interactions with membrane environments can be achieved. This knowledge is invaluable for advancing the development of D-(KLAKLAK)₂ and other amphipathic peptides as next-generation therapeutics.

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